

Navigating the Disposal of Solanone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solanone

Cat. No.: B154384

[Get Quote](#)

For researchers, scientists, and drug development professionals handling **Solanone** (CAS 1937-54-8), an unsaturated ketone utilized as a fragrance and flavoring agent, adherence to proper disposal protocols is paramount for ensuring laboratory safety and environmental compliance. While a specific Safety Data Sheet (SDS) for **Solanone** is not readily available, this guide provides a comprehensive framework for its safe disposal based on the chemical's known properties and general best practices for laboratory chemical waste management.

Key Chemical and Physical Properties of Solanone

A clear understanding of **Solanone**'s properties is the first step toward safe handling and disposal. The following table summarizes its key characteristics.

Property	Value
CAS Number	1937-54-8[1][2]
Molecular Formula	C13H22O[1][2]
IUPAC Name	(5S,6E)-8-methyl-5-propan-2-ylnona-6,8-dien-2-one[2]
Molecular Weight	194.31 g/mol [1][2]
Appearance	Not specified, but likely a liquid at room temperature
Density	0.87 g/cm ³ [1]
Storage	Store at 2°C - 8°C in a well-closed container[1]

Experimental Protocol for Solanone Disposal

The following step-by-step protocol outlines the recommended procedure for the safe disposal of **Solanone**. This protocol is based on general guidelines for the disposal of laboratory chemical waste and should be adapted to comply with institutional and local regulations.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).

2. Waste Classification and Segregation:

- Classify waste **Solanone** as a hazardous chemical waste.
- Do not mix **Solanone** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

3. Containerization:

- Use a designated, leak-proof, and chemically compatible container for collecting **Solanone** waste.

- The container should be clearly labeled "Hazardous Waste," and the full chemical name "**Solanone**" and its CAS number "1937-54-8" must be written on the label.

4. Spill Management:

- **Minor Spills:** In the event of a small spill, absorb the material with an inert absorbent such as vermiculite, sand, or commercial sorbent pads. Collect the contaminated absorbent material into the designated hazardous waste container.
- **Major Spills:** For larger spills, evacuate the immediate area and follow your institution's emergency procedures. Contact your EHS department immediately.

5. Disposal of Empty Containers:

- Triple rinse empty containers that held **Solanone** with a suitable solvent (e.g., ethanol or acetone).
- Collect the rinsate as hazardous waste in the designated **Solanone** waste container.
- After triple rinsing, deface the label on the container and dispose of it according to your institution's guidelines for non-hazardous laboratory glass or plastic.

6. Final Disposal:

- Arrange for the disposal of the container with **Solanone** waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

Solanone Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Solanone**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solanone | 1937-54-8 | FS167653 | Biosynth [biosynth.com]
- 2. Buy Solanone (EVT-444662) | 1937-54-8 [evitachem.com]
- To cite this document: BenchChem. [Navigating the Disposal of Solanone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154384#solanone-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com